physical properties of 3-Chloro-2-iodotoluene

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Compound of Interest	
Compound Name:	*3-Chloro-2-iodotoluene*
CAS No.:	*5100-98-1*
Cat. No.:	*B1584102*

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An In-depth Technical Guide to the Physical Properties of **3-Chloro-2-iodotoluene**

Introduction

3-Chloro-2-iodotoluene is a halogenated aromatic compound that serves as a critical building block in synthetic organic chemistry. Its unique substitution pattern, featuring chloro, iodo, and methyl groups on a benzene ring, provides multiple reactive sites for the construction of more complex molecular architectures. For researchers, particularly those in drug discovery and agrochemical development, a thorough understanding of its physical properties is not merely academic; it is fundamental to its practical application. These properties dictate everything from storage and handling to reaction setup and purification strategies.

This guide provides a comprehensive overview of the core physical and chemical characteristics of **3-Chloro-2-iodotoluene**. It moves beyond a simple recitation of data, offering insights into the experimental determination of these properties and their implications for laboratory use. The information herein is synthesized from established chemical data sources and is intended to equip scientists and development professionals with the knowledge required to utilize this versatile intermediate safely and effectively.

Core Physicochemical Properties

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The fundamental physical characteristics of **3-Chloro-2-iodotoluene** are summarized below. These values are critical for initial experimental design, safety assessments, and logistical planning.

Property	Value	Source(s)
Molecular Formula	C_7H_6ClI	[1][2]
Molecular Weight	252.48 g/mol	[1][3]
CAS Number	5100-98-1	[2][3]
Appearance	White to light yellow or dark green powder to lump	
Physical State (at 20°C)	Solid	[1]
Melting Point	24 - 27°C	[4]
Boiling Point	125°C at 14 mmHg; 134-136°C at 20 mmHg	[4]
Density	1.806 g/cm³ (predicted)	[4]
Flash Point	106°C	[5]
Refractive Index	1.6080 (predicted)	[4]

Detailed Property Analysis

Molecular Structure and Identification

3-Chloro-2-iodotoluene, systematically named 1-chloro-2-iodo-3-methylbenzene, possesses a distinct structure that is the source of its synthetic utility.[1] The molecule's identity and structural integrity are typically confirmed using a suite of analytical techniques.

- IUPAC Name: 1-chloro-2-iodo-3-methylbenzene[1]
- SMILES:CC1=C(I)C(Cl)=CC=C1[6]
- InChI Key:FTGLKPMFTLNUBN-UHFFFAOYSA-N[1][2]

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The molecular weight of 252.48 g/mol is a foundational parameter used in stoichiometric calculations for chemical reactions.[1][3]

Physical State, Appearance, and Handling

At standard ambient temperature, **3-Chloro-2-iodotoluene** is a solid, described as a powder or lump with a color ranging from white to dark green. Its melting point is reported in the range of 24-27°C.[4] This relatively low melting point is a crucial practical consideration; the material may melt or soften in a warm laboratory environment, affecting handling and weighing. For consistent results, it is advisable to equilibrate the container to a controlled room temperature before use.

Boiling Point and Purification

The boiling point is typically reported under reduced pressure (e.g., 125°C at 14 mmHg), which is a standard practice for high-boiling, thermally sensitive organic compounds. Heating the compound to its atmospheric boiling point could lead to decomposition. Therefore, purification via vacuum distillation is the preferred method. This technique allows the compound to vaporize at a lower temperature, preserving its chemical integrity.

Spectroscopic Profile

Spectroscopic analysis is indispensable for confirming the structure and assessing the purity of **3-Chloro-2-iodotoluene**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: While specific spectra are proprietary to suppliers, NMR is a standard quality control test to confirm the compound's structure. The proton (^{1}H) NMR spectrum is expected to show distinct signals for the aromatic protons and the methyl group protons, with chemical shifts and coupling patterns consistent with the 1,2,3-substitution on the benzene ring.

- Mass Spectrometry (MS): Electron ionization mass spectrometry data is available for this compound.[2] MS is used to confirm the molecular weight by identifying the molecular ion peak and provides structural information through characteristic fragmentation patterns.

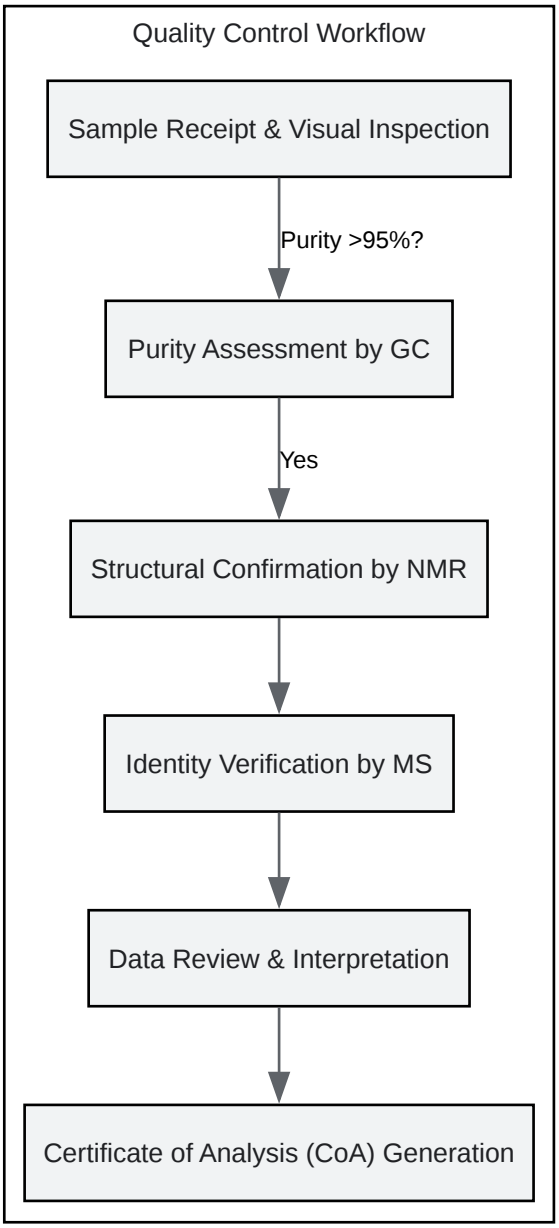
- Infrared (IR) Spectroscopy: An IR spectrum for the gas phase of this molecule is available in the NIST Chemistry WebBook.[7] This spectrum would show characteristic absorption bands

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for C-H stretching (aromatic and aliphatic), C=C stretching of the aromatic ring, and vibrations associated with the C-Cl and C-I bonds.

Experimental Workflows and Protocols

The validation of **3-Chloro-2-iodotoluene**'s physical properties and purity follows a rigorous, multi-step analytical workflow. This ensures that the material meets the specifications required for sensitive applications like pharmaceutical synthesis.



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